

Application Note: GC-MS Analysis of Volatile Nitrosamines in Nifedipine

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

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Introduction

Recent concerns over the presence of N-nitrosamine impurities in various pharmaceutical products have necessitated the development of sensitive and reliable analytical methods for their detection and quantification. N-nitrosamines are classified as probable human carcinogens, and their presence in active pharmaceutical ingredients (APIs) and finished drug products is strictly regulated.[1] Nifedipine, a dihydropyridine calcium channel antagonist widely used in the treatment of hypertension and angina, is a critical drug product that requires rigorous quality control for such impurities. This application note details a comprehensive protocol for the analysis of volatile nitrosamines in nifedipine using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely accepted technique for this purpose.[2] The methodologies described are based on established practices and regulatory guidance for nitrosamine analysis in pharmaceuticals.

Quantitative Data Summary

The following table summarizes the typical limits of detection (LOD) and limits of quantification (LOQ) for common volatile nitrosamines achievable with GC-MS and GC-MS/MS methods.

While specific performance may vary depending on the exact instrumentation and matrix, these values provide a general benchmark for the sensitivity of the analytical approach.

Nitrosamine Compound	Abbreviation	Typical Limit of Detection (LOD) (ppm)	Typical Limit of Quantification (LOQ) (ppm)
N-Nitrosodimethylamine	NDMA	0.02 - 0.03	0.06 - 0.09
N-Nitrosodiethylamine	NDEA	0.02 - 0.03	0.06 - 0.09
N-Nitrosodiisopropylamine	NDIPA	0.02 - 0.03	0.06 - 0.09
N-Nitrosoethylisopropylamine	NEIPA	0.02 - 0.03	0.06 - 0.09
N-Nitrosodibutylamine	NDBA	Not specified	Not specified

Note: The data presented is a compilation from studies on various drug substances, including valsartan, and is representative of the sensitivity of the GC-MS/MS technique.^[3] Method validation in the nifedipine matrix is required to establish specific performance characteristics.

Experimental Protocols

This section provides detailed methodologies for the analysis of volatile nitrosamines in nifedipine, covering sample preparation and GC-MS instrumental conditions.

Protocol 1: Liquid-Liquid Extraction for Nifedipine Drug Substance and Finished Product

This protocol is adapted from established methods for nitrosamine analysis in pharmaceutical products.^{[4][5][6]}

Materials and Reagents:

- Nifedipine Active Pharmaceutical Ingredient (API) or ground tablets
- Dichloromethane (DCM), HPLC grade
- 1 M Sodium Hydroxide (NaOH) solution
- Methanol, HPLC grade
- Nitrosamine analytical standards (NDMA, NDEA, NDIPA, NEIPA, etc.)
- Internal Standard (ISTD) solution (e.g., NDMA-d6, NDEA-d10)
- Water, Milli-Q or equivalent
- 0.2 µm syringe filters (PTFE)
- 15 mL centrifuge tubes
- GC vials

Sample Preparation Procedure:

- **Sample Weighing:** Accurately weigh 100-500 mg of the nifedipine sample (API or ground tablets) into a 15 mL centrifuge tube.[\[5\]](#)
- **Dissolution/Suspension:** Add 8 mL of 1 M NaOH solution to the centrifuge tube.[\[5\]](#)[\[6\]](#)
- **Internal Standard Spiking:** Add a known volume of the internal standard solution to the sample mixture.
- **Vortexing:** Vortex the mixture for 20 minutes to ensure complete dissolution or homogenous suspension.[\[5\]](#)
- **Extraction:** Add 2.0 mL of dichloromethane to the suspension, vortex briefly, and then shake well for at least 5 minutes.[\[4\]](#)
- **Centrifugation:** Centrifuge the suspension at approximately 10,000 g for 10 minutes to separate the organic and aqueous layers.[\[4\]](#)[\[5\]](#)

- **Collection of Organic Layer:** Carefully transfer the lower organic (dichloromethane) layer to a clean GC vial, passing it through a 0.2 µm syringe filter.[\[5\]](#)[\[6\]](#)
- **Analysis:** The sample is now ready for GC-MS analysis.

Standard Preparation:

- **Stock Solutions:** Prepare individual stock solutions of each nitrosamine and internal standard in methanol at a concentration of 1000 µg/mL.[\[5\]](#)
- **Intermediate Standard Mix:** Prepare a mixed working standard solution of all target nitrosamines at 1 µg/mL by diluting the stock solutions in dichloromethane.[\[5\]](#)
- **Calibration Standards:** Prepare a series of calibration standards by serially diluting the intermediate standard mix with dichloromethane to achieve concentrations ranging from approximately 0.5 ng/mL to 100 ng/mL.[\[5\]](#) A constant concentration of the internal standard mix should be added to each calibration standard.

GC-MS/MS Instrumental Conditions

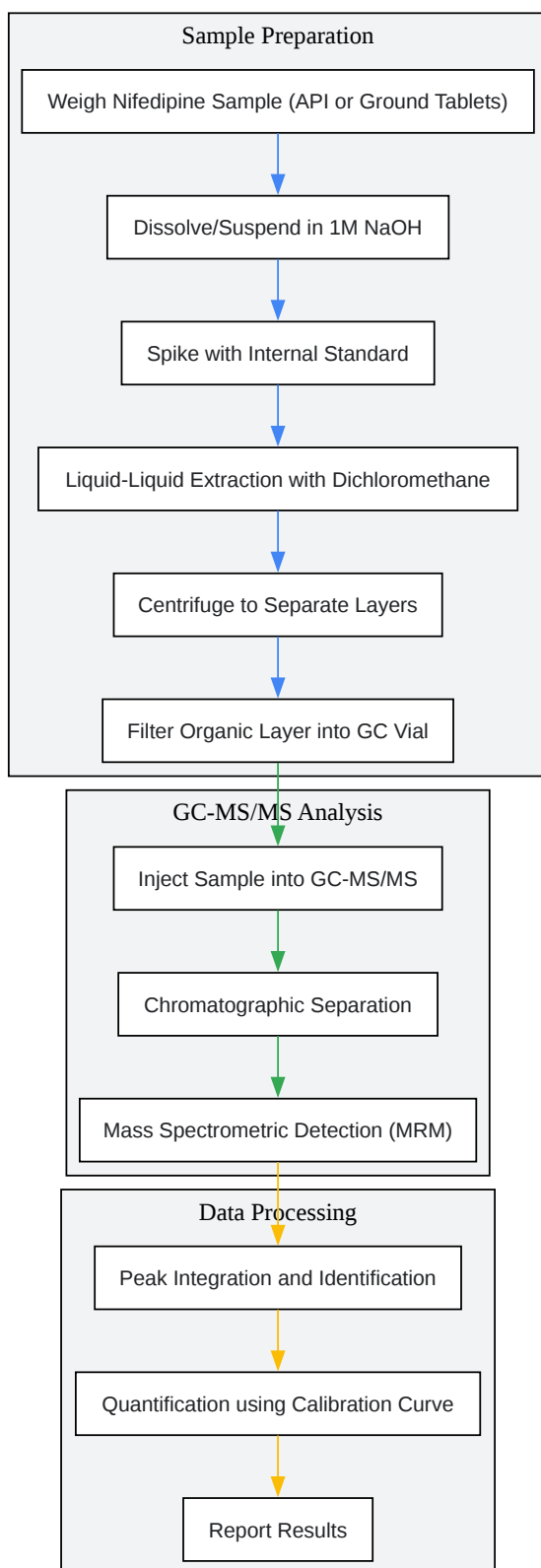
The following are typical GC-MS/MS parameters for the analysis of volatile nitrosamines.[\[1\]](#)[\[3\]](#)

Parameter	Condition
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 7010B Triple Quadrupole GC/MS or equivalent
Injection Mode	Splitless
Injector Temperature	250 °C
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow rate
GC Column	VF-WAXms (30 m x 0.25 mm, 1.0 µm) or equivalent polar capillary column ^[1]
Oven Temperature Program	Initial temperature of 70 °C for 4 minutes, then ramp at 20 °C/min to 240 °C and hold for 3.5 minutes. ^[1]
MS Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI)
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions:

Specific MRM transitions for each nitrosamine and internal standard must be optimized for the instrument in use. The selection of appropriate precursor and product ions is crucial for achieving the required sensitivity and selectivity.

Experimental Workflow Diagram



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Caption: Experimental workflow for GC-MS/MS analysis of nitrosamines in nifedipine.

Method Validation

The analytical method described should be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines.^{[7][8]} Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, and matrix components.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte in samples within a given range.
- **Range:** The interval between the upper and lower concentrations of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of test results obtained by the method to the true value. This is often assessed by recovery studies of spiked samples.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

The GC-MS/MS method detailed in this application note provides a robust and sensitive approach for the determination of volatile nitrosamine impurities in nifedipine. The combination of liquid-liquid extraction for sample preparation and MRM mode for detection ensures high

selectivity and low detection limits, enabling pharmaceutical manufacturers and regulatory bodies to effectively monitor and control these potentially carcinogenic impurities, thereby ensuring the safety and quality of nifedipine products. Adherence to rigorous method validation is essential to guarantee the reliability of the analytical data.

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References

- [1. agilent.com \[agilent.com\]](#)
- [2. ijpsjournal.com \[ijpsjournal.com\]](#)
- [3. Development of GC-MS/MS Method for Simultaneous Estimation of Four Nitrosoamine Genotoxic Impurities in Valsartan - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. edqm.eu \[edqm.eu\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. agilent.com \[agilent.com\]](#)
- [7. A headspace GC-MS method to quantify nitrosamine impurities and precursors in drug products: Method validation and product testing - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
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